

Application Note: Protocol for TM471-1 in Kinase Activity Assays

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Compound of Interest

Compound Name: TM471-1
CAS No.: 2649008-95-5
Cat. No.: B15544133

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Audience: Researchers, scientists, and drug development professionals.

Introduction

TM471-1 is a potent and covalent inhibitor of Bruton's tyrosine kinase (BTK). BTK is a non-receptor tyrosine kinase that plays a critical role in B cell development, differentiation, and signaling. Dysregulation of BTK activity is implicated in various B-cell malignancies and autoimmune diseases, making it a key target for therapeutic intervention. This document provides a detailed protocol for assessing the in vitro kinase activity of **TM471-1** against BTK using a luminescence-based assay. Additionally, it summarizes the inhibitory activity of **TM471-1** against a panel of related kinases and visualizes the relevant signaling pathway and experimental workflow.

Data Presentation

The inhibitory activity of **TM471-1** was evaluated against wild-type BTK and other selected kinases. The half-maximal inhibitory concentration (IC₅₀) values are summarized in the table below.

Kinase Target	IC50 (nM)
BTK (Wild-Type)	1.3
TEC	7.9
TXK	12.4
BTK (C481S mutant)	>40,000

Table 1: Inhibitory activity of **TM471-1** against various kinases. The data demonstrates high potency against wild-type BTK and significantly reduced activity against the C481S mutant, confirming its covalent binding mechanism.

Experimental Protocols

This protocol describes a biochemical assay to determine the potency of **TM471-1** in inhibiting BTK activity using the ADP-Glo™ Kinase Assay. This assay measures the amount of ADP produced during the kinase reaction, which is directly proportional to the kinase activity.

Materials and Reagents

- Recombinant human BTK enzyme (e.g., Promega V2941)
- Poly (4:1 Glu, Tyr) peptide substrate (e.g., Promega)
- ADP-Glo™ Kinase Assay Kit (Promega, V9101)
- **TM471-1** (dissolved in 100% DMSO)
- Kinase Reaction Buffer (40 mM Tris, pH 7.5; 20 mM MgCl₂; 0.1 mg/ml BSA; 2 mM MnCl₂; 50 μM DTT)
- ATP solution
- White, opaque 96-well or 384-well plates
- Multichannel pipettes

- Plate reader capable of measuring luminescence

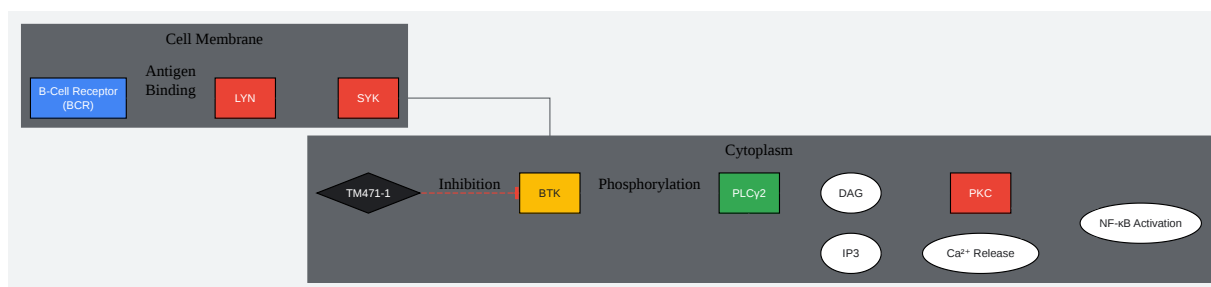
Assay Procedure

- **TM471-1** Preparation:
 - Prepare a 10 mM stock solution of **TM471-1** in 100% DMSO.
 - Create a serial dilution series of **TM471-1** in kinase reaction buffer. The final DMSO concentration in the assay should not exceed 1%.
- Kinase Reaction Setup:
 - Prepare a 2X kinase/substrate master mix by diluting the BTK enzyme and Poly (4:1 Glu, Tyr) substrate in the kinase reaction buffer to the desired concentrations.
 - Add 5 μ L of the serially diluted **TM471-1** or vehicle (DMSO) control to the wells of a white, opaque plate.
 - Add 5 μ L of the 2X kinase/substrate master mix to each well.
 - Include "no inhibitor" (vehicle only) and "no enzyme" (buffer only) controls.
- Initiation of Kinase Reaction:
 - Prepare a 2X ATP solution in the kinase reaction buffer. The final ATP concentration should be at the K_m for BTK, if known, or at a concentration determined during assay optimization.
 - Add 10 μ L of the 2X ATP solution to each well to start the kinase reaction.
 - Gently mix the plate and incubate at 30°C for 60 minutes.
- Termination of Kinase Reaction and ATP Depletion:
 - Equilibrate the ADP-Glo™ Reagent to room temperature.
 - Add 20 μ L of ADP-Glo™ Reagent to each well to stop the kinase reaction and deplete the remaining ATP.

- Incubate the plate at room temperature for 40 minutes.
- ADP to ATP Conversion and Signal Detection:
 - Equilibrate the Kinase Detection Reagent to room temperature.
 - Add 40 μ L of Kinase Detection Reagent to each well. This reagent converts the ADP generated by the kinase reaction into ATP and provides luciferase and luciferin to generate a luminescent signal.
 - Incubate the plate at room temperature for 30-60 minutes to stabilize the luminescent signal.
- Data Acquisition and Analysis:
 - Measure the luminescence of each well using a plate reader.
 - The luminescent signal is directly proportional to the amount of ADP produced and, therefore, the kinase activity.
 - Plot the luminescence signal against the logarithm of the **TM471-1** concentration.
 - Fit the data to a sigmoidal dose-response curve with a variable slope to determine the IC50 value of **TM471-1**.

Mandatory Visualizations

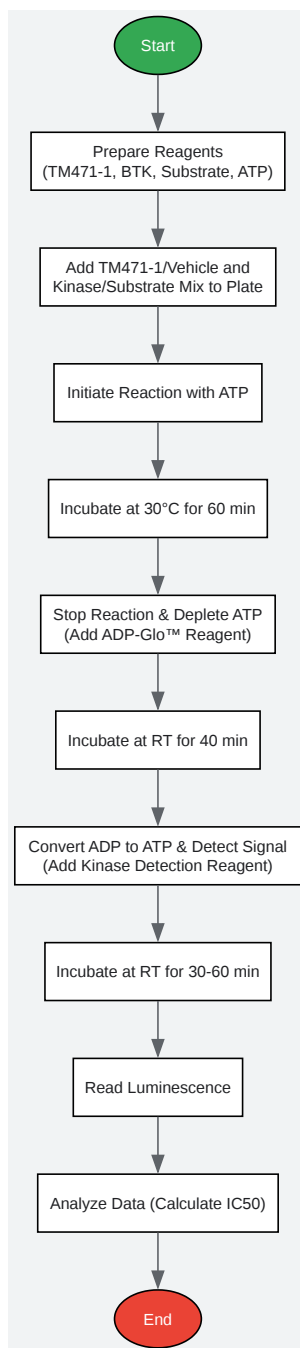
BTK Signaling Pathway



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Caption: BTK signaling pathway initiated by B-Cell Receptor activation.

Experimental Workflow for BTK Kinase Activity Assay



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Caption: Workflow for the BTK kinase activity assay using ADP-Glo™.

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